Technical Comparison: Chromatographic Separation and RRT Profiling of Indoxacarb Impurities

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Compound of Interest	
Compound Name:	*Indoxacarb Impurity 5*
CAS No.:	*144171-39-1*
Cat. No.:	*B602034*

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Executive Summary

Indoxacarb (molecular formula:

) presents a unique chromatographic challenge due to its chiral nature and susceptibility to hydrolysis. The commercial efficacy relies on the (S)-enantiomer (active), while the (R)-enantiomer is considered a manufacturing impurity. Furthermore, environmental and metabolic degradation yields specific impurities like IN-JT333, which are regulated residues.

This guide provides a comparative technical analysis of two distinct chromatographic systems required for full impurity profiling:

- Chiral HPLC (Normal Phase/Reverse Phase): Essential for quantifying the enantiomeric ratio (S:R).
- Achiral RP-HPLC: Essential for separating process impurities and degradants (e.g., IN-JT333) based on hydrophobicity.

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Core Directive: The Dual-Method Approach

A single method cannot resolve all critical quality attributes (CQAs) for Indoxacarb. The following framework establishes the "Self-Validating System" required for robust analysis.

Method A: Chiral Purity Profiling (Enantiomeric Resolution)

Objective: Quantify the inactive (R)-enantiomer impurity. Mechanism: Chiral recognition via hydrogen bonding and dipole-dipole interactions on polysaccharide-based stationary phases.

Parameter	Recommended Condition (Validated)	Mechanistic Rationale
Column	Chiralpak AS-H (Amylose tris [(S)- -methylbenzylcarbamate])	The amylose backbone provides the specific helical cavity size to discriminate the oxadiazine ring stereochemistry.
Mobile Phase	n-Hexane : Ethanol (95:5 v/v)	Normal phase conditions maximize the interaction between the analyte and the chiral selector by minimizing solvophobic effects found in aqueous systems.
Flow Rate	1.0 mL/min	Optimized for mass transfer kinetics in 5µm particle columns.
Detection	UV @ 310 nm	The oxadiazine ring exhibits maximum absorbance here, minimizing interference from solvent cutoffs.
Critical Resolution ( )	between S and R isomers	Essential to prevent integration errors if the impurity tail overlaps the main peak.

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Method B: Stability-Indicating Impurity Profiling (Achiral)

Objective: Quantify degradation products (IN-JT333) and process intermediates. Mechanism: Hydrophobic interaction chromatography (HIC) based on carbon loading.

Parameter	Recommended Condition (Validated)	Mechanistic Rationale
Column	C18 (e.g., Ace Excel 2 C18-AR or Zorbax Eclipse XDB)	High carbon load provides retention for the lipophilic parent; "AR" (Acid Resistant) phases withstand acidic mobile phases.
Mobile Phase	Gradient: 0.01M Acetic Acid (A) / Acetonitrile (B)	Acidic pH suppresses ionization of the oxadiazine nitrogen, sharpening peak shape. Gradient elution is required to elute highly lipophilic metabolites.
Gradient Profile	50% B to 99% B over 8 mins	Rapid ramp required to elute IN-JT333, which is more retained than the parent in this specific system.

Relative Retention Time (RRT) Data

The following data aggregates findings from EPA method validation studies (MRID 49599603) and FAO specifications.

Note: RRT values are calculated relative to the Indoxacarb (Parent) peak.

Table 1: Achiral RP-HPLC Profile (Gradient C18)

Context: Separation of metabolic/degradation impurities.

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Compound ID	Chemical Identity	Approx. RT (min)	RRT (Approx)	Polarity/Elution Logic
Indoxacarb	Parent (S+R mix)	3.26	1.00	Reference Standard.
IN-MP819	Metabolite	3.30	1.01	Co-elutes closely; requires high plate count ( ) for separation.
IN-JT333	Decarboxylated Metabolite	3.62	1.11	Critical Impurity. Elutes after parent in high-organic gradients due to loss of the polar ester moiety, increasing lipophilicity.

Table 2: Chiral HPLC Profile (Normal Phase Amylose)

Context: Separation of enantiomers.

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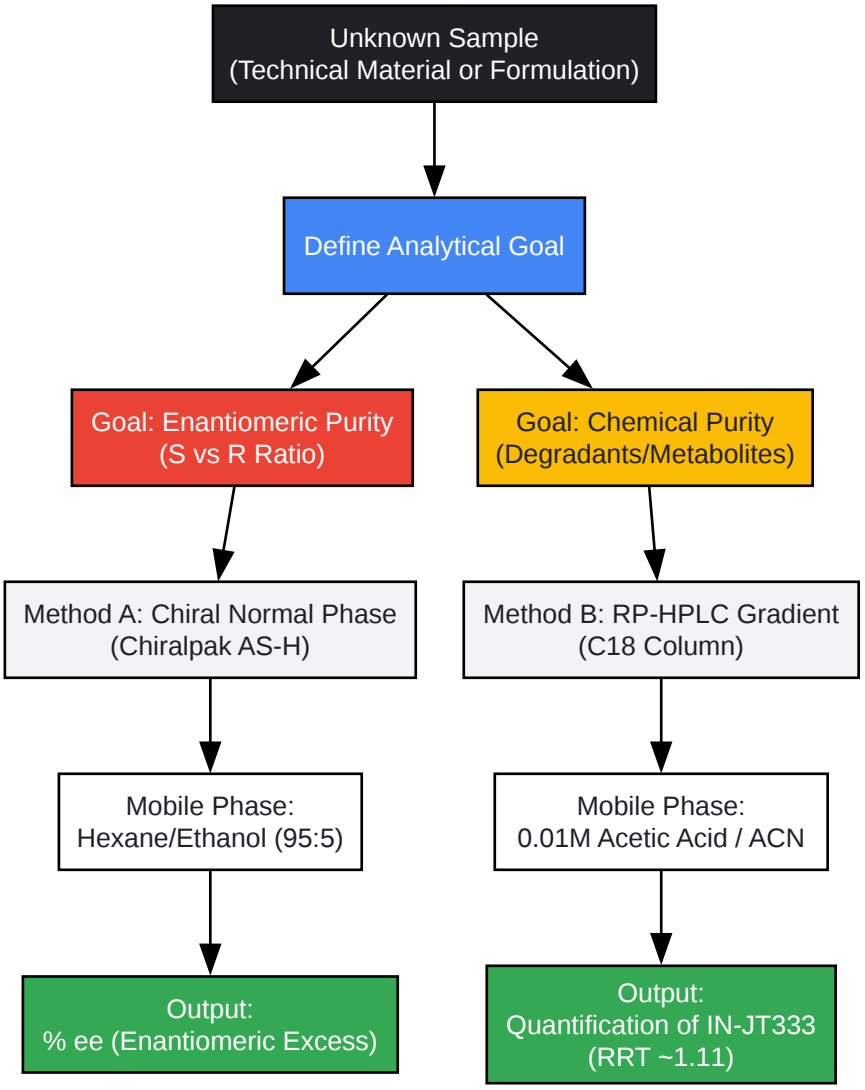
Compound ID	Stereochemistry	Approx. RT (min)	RRT (Approx)	Selectivity ( )
(S)-Indoxacarb	Active Isomer	~12.5	1.00	Elutes first on AS-H columns (typical behavior, confirm with pure standard).
(R)-Indoxacarb	Inactive Impurity	~14.8	1.18	Stronger interaction with the chiral stationary phase cavities.

> *Analyst Note: On Cellulose-based columns (e.g., Chiralcel OD), the elution order may reverse. Always inject a pure (S)-standard to confirm identity.*

Visualizing the Analytical Workflow

The following diagram illustrates the decision matrix for selecting the correct method based on the specific impurity of interest.

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Figure 1: Decision tree for Indoxacarb impurity profiling. Note the divergence between enantiomeric analysis (Method A) and chemical degradation analysis (Method B).

Detailed Experimental Protocol (Self-Validating System)

Protocol: Determination of IN-JT333 via RP-HPLC

This protocol is adapted from validated regulatory methods (EPA/FAO) to ensure reproducibility.

1. System Suitability Test (SST):

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- Standard Preparation: Prepare a mixed standard containing Indoxacarb (0.1 mg/mL) and IN-JT333 (0.01 mg/mL) in Acetonitrile.
- Injection: Inject the standard 5 times.
- Acceptance Criteria:
  - RSD of Peak Area:
  - Tailing Factor (

    ):
  - Resolution (

    ):

    between Indoxacarb and IN-JT333.

2. Chromatographic Conditions:

- Instrument: HPLC with Binary Pump and Column Oven.
- Column: Ace Excel 2 C18-AR (

  mm, 3µm) or equivalent.
- Temperature:

  (Critical for viscosity reduction and mass transfer).
- Flow Rate: 0.8 mL/min.
- Gradient Table:
  - 0.0 min: 50% B
  - 6.0 min: 99% B
  - 8.0 min: 99% B

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- 8.1 min: 50% B (Re-equilibration)

- Detection: DAD/UV @ 310 nm (Reference: 500 nm).

3. Data Analysis:

- Identify peaks based on RRT (Indoxacarb = 1.00).
- Calculate IN-JT333 content using the external standard method.[1]
- Note: IN-JT333 is often part of the "residue definition" for toxicity; therefore, its separation from the parent is the primary pass/fail criteria for the column.

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